

Handling precautions for 3-Fluoro-5-(methoxycarbonyl)benzoic acid

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Compound of Interest

| | |
|----------------|--|
| Compound Name: | 3-Fluoro-5-(methoxycarbonyl)benzoic acid |
| Cat. No.: | B1343704 |

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An In-depth Technical Guide to Handling **3-Fluoro-5-(methoxycarbonyl)benzoic Acid** for Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive handling precautions for **3-Fluoro-5-(methoxycarbonyl)benzoic acid**, a key intermediate in pharmaceutical synthesis. Due to the limited availability of a specific Safety Data Sheet (SDS) for this exact compound, this document compiles and extrapolates best practices from SDS of structurally similar compounds, including other fluorinated and methoxycarbonyl-substituted benzoic acids. The information herein is intended to provide a robust framework for safe handling in a laboratory and drug development setting.

Hazard Identification and Classification

Based on analogous compounds, **3-Fluoro-5-(methoxycarbonyl)benzoic acid** is anticipated to be classified as an irritant. The primary hazards are associated with direct contact and inhalation of dust particles.

GHS Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)

- H335: May cause respiratory irritation.[2][3][4][5]

Signal Word: Warning[1][2][3][5]

Toxicological Data

While specific toxicological data for **3-Fluoro-5-(methoxycarbonyl)benzoic acid** is not readily available, data for the parent compound, Benzoic Acid, is provided for reference. It is crucial to handle all new chemical entities with the assumption of high toxicity until proven otherwise.

| Compound | Toxicity Metric | Value | Species |
|--------------|-------------------|-------------|---------|
| Benzoic Acid | Acute Oral LD50 | 1700 mg/kg | Rat |
| Benzoic Acid | Acute Oral LD50 | 1940 mg/kg | Mouse |
| Benzoic Acid | Acute Oral LD50 | 2000 mg/kg | Dog |
| Benzoic Acid | Acute Dermal LD50 | 10000 mg/kg | Rabbit |

This data is for Benzoic Acid and should be used as a conservative reference.[6]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to prevent exposure.

| Protection Type | Specification | Purpose |
|--------------------------|--|--|
| Eye Protection | Safety glasses with side-shields or goggles. [1] A face shield may be necessary for larger quantities. | To prevent eye contact with dust particles, which can cause serious irritation. |
| Hand Protection | Chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use. | To prevent skin contact and irritation. [1] |
| Respiratory Protection | Use a NIOSH-approved dust respirator or work in a certified chemical fume hood. | To avoid inhalation of dust particles, which can lead to respiratory tract irritation. [1] [6] |
| Skin and Body Protection | Laboratory coat. For larger scale operations, consider a full suit and boots. | To prevent contamination of personal clothing and skin. [1] [6] |

Handling and Storage

Proper handling and storage are critical to maintaining the integrity of the compound and ensuring laboratory safety.

Handling:

- Work in a well-ventilated area, preferably a chemical fume hood, to minimize dust inhalation.[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Avoid generating dust.[\[7\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Do not eat, drink, or smoke in the work area.[\[8\]](#)[\[9\]](#)

Storage:

- Store in a tightly closed container.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[10\]](#)

- Keep in a cool, dry, and dark place.[\[1\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[7\]](#)

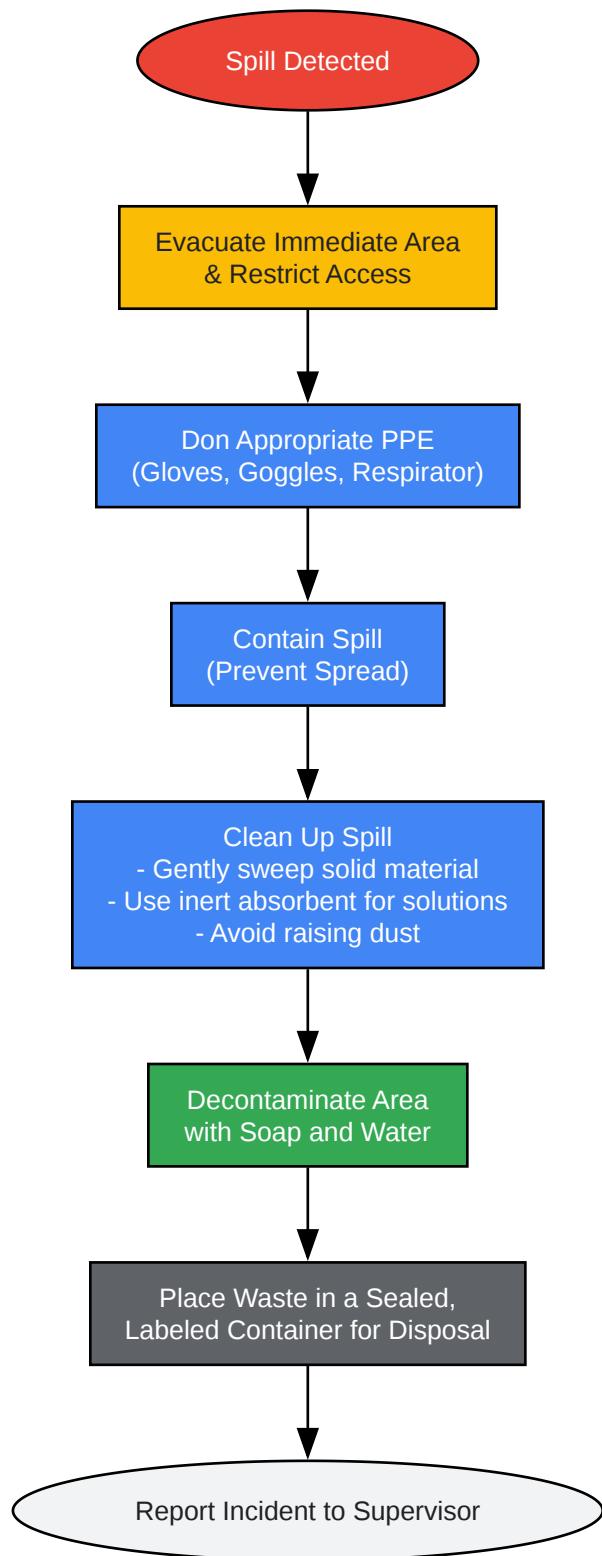
First Aid Measures

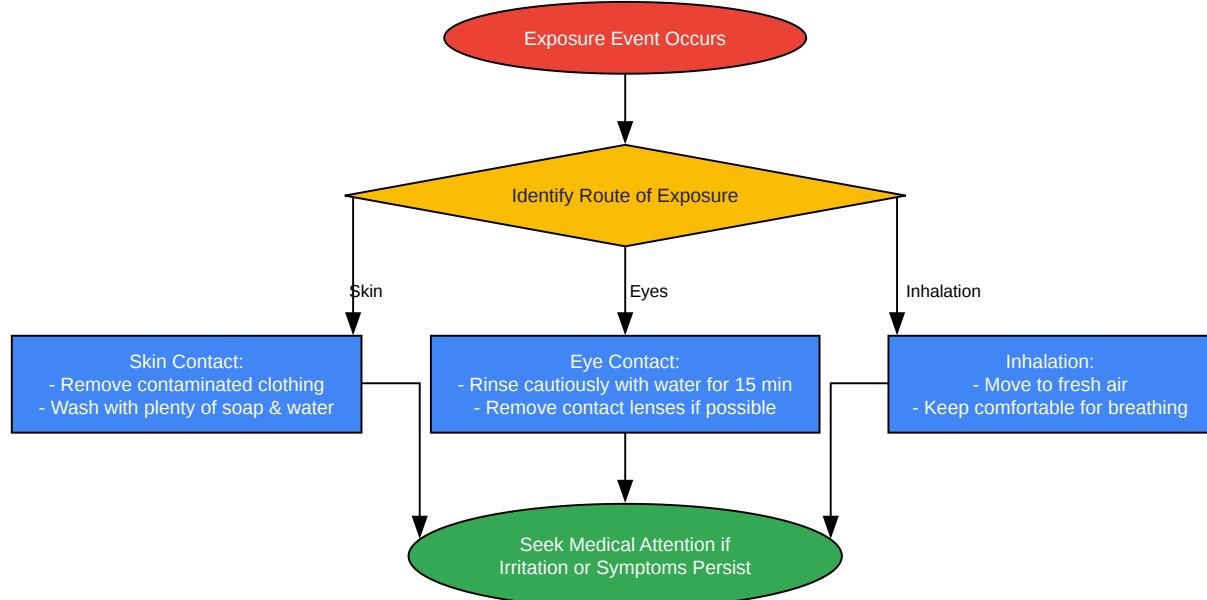
Immediate and appropriate first aid is crucial in the event of exposure.

| Exposure Route | First Aid Protocol |
|----------------|---|
| Eye Contact | Immediately rinse cautiously with water for several minutes. [1] [2] [3] Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, seek medical advice/attention. [1] [2] [3] |
| Skin Contact | Wash off immediately with plenty of soap and water while removing all contaminated clothing. [1] [2] [3] [10] If skin irritation occurs, get medical advice/attention. [1] [2] [3] [10] |
| Inhalation | Remove person to fresh air and keep comfortable for breathing. [2] [3] [4] [10] If you feel unwell, call a poison center or doctor. [2] [3] |
| Ingestion | Rinse mouth. Do NOT induce vomiting. Seek medical advice/attention if you feel unwell. [6] |

Spill and Disposal Procedures

Spill Response Workflow





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